

Peracetic Acid: A Superior and Safer Alternative to Malachite Green in Aquaculture

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Compound of Interest

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A Comparative Guide for Researchers and Aquaculture Professionals

The aquaculture industry has long relied on chemical agents to control pathogens and ensure the health of aquatic stocks. For decades, Malachite Green (MG), a triphenylmethane dye, has been a widely used and effective agent against fungal and parasitic infections in fish and their eggs.[1][2][3] However, mounting evidence of its significant toxicity has led to its ban in aquaculture in many countries, including the United States and the European Union, necessitating the adoption of safer alternatives.[3][4] Peracetic acid (PAA), a strong oxidizing agent, has emerged as a highly effective and environmentally benign substitute. This guide provides a comprehensive comparison of Peracetic Acid and Malachite Green, supported by experimental data, to inform researchers, scientists, and drug development professionals of the compelling advantages of transitioning to PAA.

Executive Summary

Peracetic acid offers a clear advantage over Malachite Green due to its favorable safety profile and comparable, if not superior, efficacy in controlling aquatic pathogens. While Malachite Green is a potent biocide, its use is fraught with risks of carcinogenicity, genotoxicity, and long-term environmental contamination.[1][2][5][6] In contrast, Peracetic Acid effectively reduces pathogen loads at low concentrations and rapidly degrades into harmless byproducts—acetic acid, oxygen, and water—posing minimal risk to the environment and non-target organisms.[7][8]

Performance and Efficacy

Antimicrobial and Antifungal Activity

Peracetic Acid: PAA has demonstrated broad-spectrum antimicrobial activity against a variety of fish pathogens.^{[7][9]} Effective concentrations for controlling many common fish pathogens are typically below 2 mg/L.^{[8][9]} Studies have shown its efficacy against key pathogens such as *Yersinia ruckeri*, *Weissella ceti*, and *Flavobacterium columnare*.^{[7][9]} Furthermore, PAA is highly effective in controlling fungus on fish eggs, a traditional application of Malachite Green.^{[4][10]}

Malachite Green: MG is undeniably effective against fungal infections, particularly from *Saprolegnia*, and various protozoan parasites.^{[2][3]} Its efficacy has been one of the primary reasons for its prolonged use in the aquaculture industry.

Comparative Efficacy Data

Parameter	Peracetic Acid	Malachite Green	Source
Effective Concentration (Pathogen Control)	Typically < 2 mg/L	Varies, e.g., 0.1 ppm for pond treatment	^{[9][11]}
Fungus Control on Catfish Eggs (Fry Survival)	60-63% at 2.5-5 mg/L	Not directly compared in these studies, but historically effective	^{[4][10]}
Parasite Removal (Trichodina spp.)	75% reduction at 2 mg/L	Historically used for parasite control	^[9]

Safety and Toxicology

The most significant divergence between Peracetic Acid and Malachite Green lies in their toxicological profiles.

Toxicity to Aquatic Organisms

Peracetic Acid: While PAA is toxic at high concentrations, the effective use concentrations are generally well-tolerated by most fish species.^[8] The 24-hour median lethal concentration

(LC50) for various fish species ranges from 2.8 to 9.3 mg/L, with no-observed-effect concentrations (NOEC) between 1.9 and 5.8 mg/L.[\[12\]](#)[\[13\]](#) The toxicity of PAA can be influenced by water chemistry, with decreased alkalinity and hardness increasing its toxicity.[\[12\]](#) [\[13\]](#)

Malachite Green: MG is highly toxic to fish, and its toxicity is influenced by exposure time, temperature, and concentration.[\[1\]](#)[\[2\]](#)[\[5\]](#) It can cause multi-organ tissue damage, and its reduced form, leucomalachite green (LMG), is lipophilic and persists in fish tissues for extended periods.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Comparative Toxicity Data for Aquatic Organisms

Species	Peracetic Acid (24-h LC50)	Malachite Green (Acute Toxicity)	Source
Fathead Minnow	2.8 mg/L	Highly toxic	[11] [12] [13]
Rainbow Trout	4.1 - 6.2 mg/L	Teratogenic effects on eggs	[2] [12] [13]
Channel Catfish	4.1 - 6.2 mg/L	Physiological changes in blood	[11] [12] [13]
Blue Tilapia	9.3 mg/L	Not specified	[12] [13]

Human and Environmental Safety

Peracetic Acid: PAA is considered environmentally friendly as it breaks down into harmless substances.[\[7\]](#) It does not leave toxic residues in the environment or in fish tissues, and it does not pose a carcinogenic risk to humans.[\[7\]](#)[\[8\]](#)

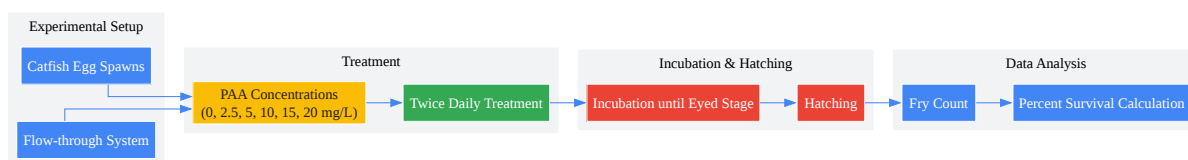
Malachite Green: MG is a recognized carcinogen, mutagen, and teratogen.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#) Its presence in food products is a significant public health concern, leading to bans on its use in food-producing animals in numerous countries.[\[3\]](#)[\[4\]](#) The persistence of LMG in fish destined for human consumption is a primary driver for seeking alternatives.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: Efficacy of Peracetic Acid for Fungus Control on Channel Catfish Eggs

This protocol is based on the study by Straus et al. (2012).^{[4][10]}

- Experimental Setup: A flow-through system with multiple replicates for each treatment group.
- Test Substance: Peracetic acid solutions at concentrations of 2.5, 5, 10, 15, and 20 mg/L, and an untreated control.
- Test Subjects: Single spawns of channel catfish (*Ictalurus punctatus*) eggs.
- Procedure:
 - Eggs are treated twice daily with the respective PAA concentrations.
 - Treatment continues until the embryos develop eyes.
 - After hatching is complete, the number of viable fry is counted to determine the percent survival.
- Endpoint: Percent survival of hatched fry.



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PAA Efficacy Testing Workflow

Protocol 2: Evaluation of Malachite Green Genotoxicity in Mice

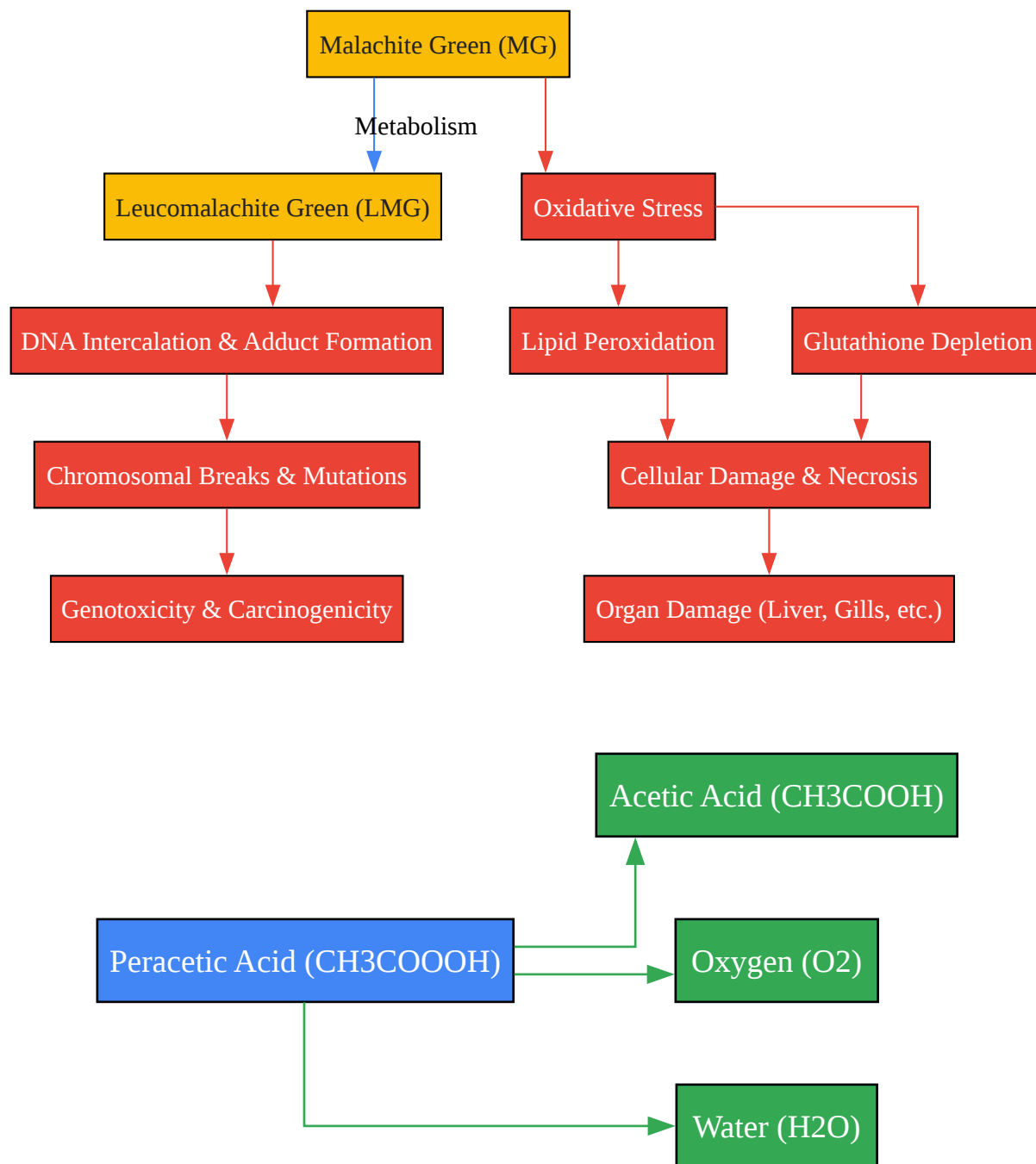
This protocol is based on the study by Abd El-Gawad et al. (2012).

- Experimental Setup: In vivo study using laboratory mice.
- Test Substance: Malachite Green administered orally at doses of 27, 91, 272, and 543 mg/kg body weight.
- Test Subjects: Mice, with control and treatment groups.
- Procedure:
 - Mice are treated orally with MG for periods of 7, 14, 21, and 28 days.
 - Bone marrow cells are collected to evaluate chromosomal aberrations and sister chromatid exchanges.
 - Liver tissue is collected for DNA fragmentation analysis.
- Endpoints: Percentage of chromosomal aberrations, frequency of sister chromatid exchanges, and level of DNA fragmentation.

Signaling Pathways and Logical Relationships

Malachite Green Toxicological Pathway

Malachite Green and its metabolite, Leucomalachite Green, exert their toxicity through multiple mechanisms. LMG, being lipophilic, can intercalate with DNA, leading to the formation of DNA adducts. This can result in chromosomal breaks and mutations, contributing to its genotoxic and carcinogenic effects.^{[1][14]} MG can also induce oxidative stress by increasing lipid peroxidation and depleting glutathione, leading to cellular damage and necrosis in various organs, particularly the liver.^[15]



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